The Biological Significance of L-Galactose: A Technical Guide

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Compound of Interest

Compound Name:	*L-Galactose*
CAS No.:	*15572-79-9*
Cat. No.:	*B1675223*

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Abstract

L-Galactose, an enantiomer of the more common D-galactose, plays a specialized yet crucial role in distinct biological pathways across different kingdoms of life. While not a central player in mammalian energy metabolism, its significance is pronounced in the plant kingdom as a key intermediate in the biosynthesis of L-ascorbic acid (Vitamin C) via the Smirnoff-Wheeler pathway. Furthermore, a novel catabolic pathway for **L-galactose** has been identified in the human gut bacterium Bacteroides vulgatus, highlighting its relevance in the context of the gut microbiome. This technical guide provides an in-depth exploration of the biological significance of **L-galactose**, detailing the enzymatic pathways, presenting quantitative data, and outlining experimental protocols relevant to its study.

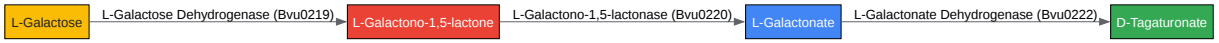
L-Galactose in Plant Ascorbate (Vitamin C) Biosynthesis: The Smirnoff-Wheeler Pathway

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The primary and most well-characterized role of **L-galactose** is as a precursor in the main pathway for L-ascorbic acid synthesis in plants, known as the Smirnoff-Wheeler pathway.[1][2] This pathway is critical for plant development, stress response, and antioxidant defense.

Signaling Pathway

The Smirnoff-Wheeler pathway converts D-mannose-1-phosphate to L-ascorbic acid through a series of enzymatic steps. **L-Galactose** is a key intermediate in this pathway.



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